

# An In-depth Technical Guide to the Solubility of Dicyanamide in Organic Solvents

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## Compound of Interest

Compound Name: *Dicyanamide*

Cat. No.: *B8802431*

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This technical guide provides a comprehensive overview of the solubility of **dicyanamide** (also known as 2-cyanoguanidine) in various organic solvents. The information contained herein is intended to support research, development, and formulation activities where **dicyanamide** is a key component. This document presents quantitative solubility data, detailed experimental protocols for its determination, and a visual representation of the experimental workflow.

## Quantitative Solubility Data

The solubility of **dicyanamide** in a range of organic solvents has been experimentally determined and is crucial for its application in synthesis, formulation, and material science. The following tables summarize the mole fraction solubility of **dicyanamide** at various temperatures, as well as qualitative solubility information.

Table 1: Mole Fraction Solubility ( $x$ ) of Dicyandiamide in Various Organic Solvents at Different Temperatures (K)[1]

Temperature (K)	Methanol (x * 10 <sup>3</sup> )	Ethanol (x * 10 <sup>3</sup> )	Acetone (x * 10 <sup>3</sup> )	Ethylene Glycol (x * 10 <sup>3</sup> )	N,N-Dimethylformamide (DMF) (x * 10 <sup>3</sup> )
278.15	14.098	3.744	7.438	18.652	183.493
283.15	-	-	-	-	-
288.15	-	-	-	-	-
293.15	-	-	-	-	-
298.15	-	-	-	-	-
303.15	-	-	-	-	-
308.15	-	-	-	-	-
313.15	-	-	-	-	-
318.15	-	-	-	-	-
323.15	34.709	9.703	14.988	120.442	275.130

Table 2: Qualitative and Quantitative Solubility of Dicyandiamide in Various Solvents

Solvent	Solubility	Temperature (°C)
Water	2.26%	13
Hot Water	More soluble than in cold water	-
Ethanol (Absolute)	1.26% <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	13
Ether	0.01% <a href="#">[2]</a> <a href="#">[3]</a>	13
Acetone Hydrate	Soluble <a href="#">[2]</a>	-
Liquid Ammonia	Soluble <a href="#">[2]</a> <a href="#">[3]</a>	-
Benzene	Insoluble <a href="#">[2]</a> <a href="#">[3]</a>	-
Chloroform	Insoluble <a href="#">[2]</a> <a href="#">[3]</a>	-
Dimethylformamide (DMF)	Soluble <a href="#">[2]</a>	-
Ethylene Glycol	Soluble	-

Table 3: Solubility of **Dicyanamide** Salts

Compound	Solvent	Solubility	Temperature (°C)
Sodium Dicyanamide	Dimethylsulfoxide	Sparingly soluble <a href="#">[5]</a>	-
Sodium Dicyanamide	Ethanol	Sparingly soluble <a href="#">[5]</a>	-
Sodium Dicyanamide	Methanol	Sparingly soluble <a href="#">[6]</a> <a href="#">[7]</a>	-
Sodium Dicyanamide	Water	36 g/100g <a href="#">[5]</a>	30

## Experimental Protocols for Solubility Determination

The accurate determination of solubility is fundamental to understanding the physicochemical properties of a compound. The data presented in this guide were primarily obtained using the gravimetric method, a static equilibrium method.[\[1\]](#)[\[8\]](#)

Protocol: Isothermal Gravimetric Method for Solubility Determination

This protocol outlines the steps for determining the solubility of **dicyanamide** in an organic solvent at a specific temperature.

### 1. Materials and Apparatus:

- Dicyandiamide (analytical grade)
- Organic solvent of interest (analytical grade)
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- Calibrated digital thermometer ( $\pm 0.01$  K)
- Analytical balance ( $\pm 0.0001$  g)
- Syringe with a filter (e.g.,  $0.45\ \mu\text{m}$  PTFE)
- Drying oven

### 2. Procedure:

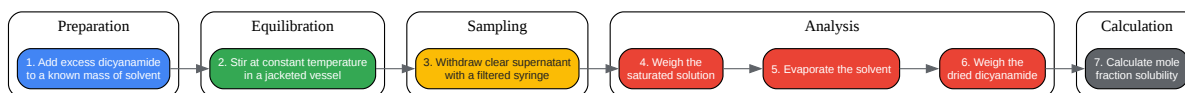
- **Temperature Control:** The jacketed glass vessel is connected to the thermostatic water bath to maintain a constant temperature for the experiment.
- **Sample Preparation:** An excess amount of dicyandiamide is added to a known mass of the organic solvent in the jacketed glass vessel.
- **Equilibration:** The suspension is continuously stirred at a constant temperature for a sufficient time to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally (typically several hours).
- **Sampling:** Once equilibrium is achieved, stirring is stopped, and the solution is allowed to stand for a period to allow the undissolved solid to settle. A sample of the clear supernatant is then withdrawn using a pre-weighed syringe fitted with a filter to prevent any solid particles from being collected.
- **Mass Determination of the Saturated Solution:** The mass of the syringe containing the saturated solution is recorded.
- **Solvent Evaporation:** The collected sample is transferred to a pre-weighed container, and the solvent is evaporated in a drying oven at a suitable temperature until a constant weight of the dissolved **dicyanamide** is obtained.
- **Mass Determination of the Solute:** The mass of the container with the dried **dicyanamide** is recorded.
- **Calculation:** The mole fraction solubility ( $x$ ) is calculated using the following formula:

### 3. Data Validation:

- The experiment should be repeated at least three times at each temperature to ensure the reproducibility of the results.
- The solid phase at equilibrium should be analyzed (e.g., by DSC or XRD) to confirm that no phase transition or solvate formation has occurred.

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **dicyanamide** solubility using the isothermal gravimetric method.



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Caption: Workflow for solubility determination.

This guide provides essential data and methodologies for professionals working with **dicyanamide**. The provided information should aid in the design of experiments, development of formulations, and prediction of **dicyanamide** behavior in various organic solvent systems.

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